

Technical Guide: Solubility Profile & Purification of Bis(4-hydroxyphenyl)acetic Acid

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Compound of Interest

Compound Name: *Bis(4-hydroxyphenyl)acetic acid*

CAS No.: 40232-93-7

Cat. No.: B1265957

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CAS Registry Number: 40232-93-7 Synonyms: 2,2-**Bis(4-hydroxyphenyl)acetic acid**; 4-Hydroxy- α -(4-hydroxyphenyl)benzeneacetic acid; Bisphenol C Carboxylic Acid.[\[1\]](#)

Executive Summary

Bis(4-hydroxyphenyl)acetic acid (BPAA) is a bifunctional phenolic acid structurally related to Bisphenol A (BPA), distinguished by the presence of a carboxylic acid moiety at the bridging carbon. This structural modification significantly alters its solubility landscape compared to standard bisphenols, introducing pH-dependent solubility in aqueous media and enhanced interaction with polar aprotic solvents.

This guide details the solubility parameters of BPAA to assist researchers in reaction medium selection, recrystallization (purification), and formulation for polymer synthesis (e.g., polyesters, polycarbonates).

Physicochemical Profile & Solubility Mechanism

The solubility of BPAA is governed by the competition between its hydrophobic diphenylmethane skeleton and its three hydrophilic hydrogen-bonding sites (two phenolic

hydroxyls and one carboxylic acid).

Structural Drivers of Solubility

- **Hydrophobic Domain:** The two phenyl rings create a significant non-polar surface area, limiting solubility in pure water at neutral pH.
- **H-Bond Donors/Acceptors:** The phenolic -OH groups and the -COOH group facilitate strong solvation in polar protic solvents (Alcohols) and polar aprotic solvents (DMSO, THF).
- **Acidity (pKa):** The carboxylic acid (pKa ~4.5) allows for deprotonation in basic media, rendering the molecule water-soluble as a carboxylate salt.

Predicted Physicochemical Constants

Property	Value (Approx.)	Implication
Molecular Weight	244.24 g/mol	Moderate size, solid at STP.
LogP (Octanol/Water)	~2.5 - 2.8	Lipophilic character; partitions into organic phases.
pKa (-COOH)	4.2 - 4.5	Soluble in aqueous NaHCO ₃ /NaOH.
pKa (Phenol)	~9.5 - 10.0	Requires high pH for full dianion formation.

Solubility Landscapes: Solvent Compatibility Data

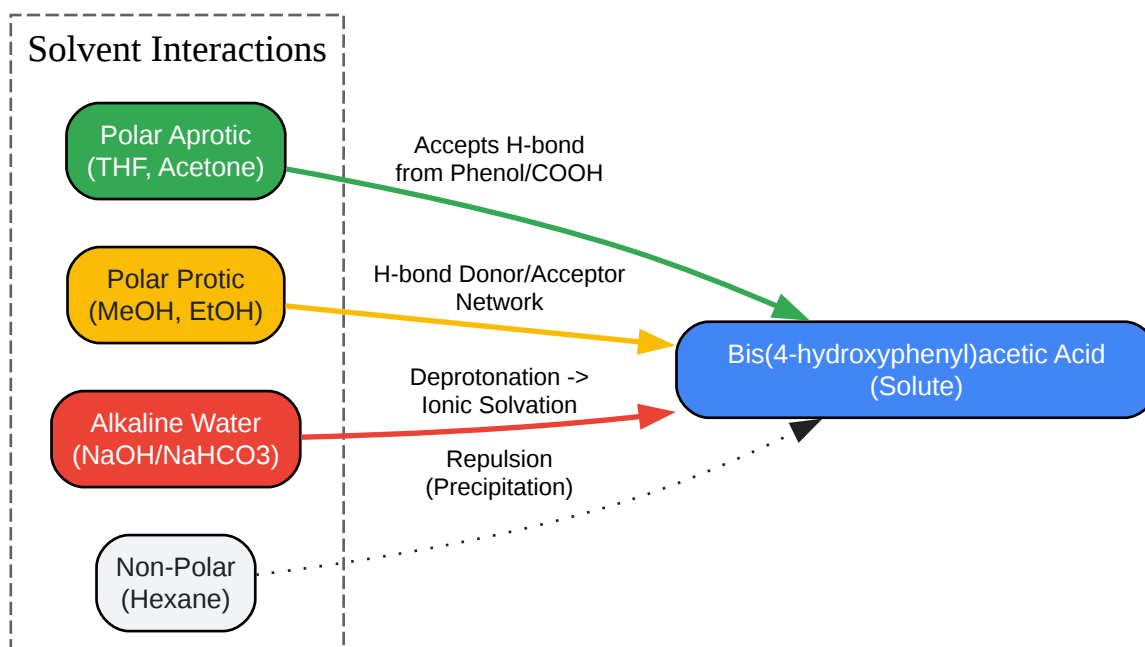
The following data summarizes the qualitative and semi-quantitative solubility behavior of BPAA. Note that unlike common commodity chemicals, specific mole-fraction solubility data for this CAS is limited in public literature; the values below are derived from structural analogs (Diphenolic acid) and standard process chemistry principles.

Table 1: Solubility Profile at 25°C (Standard Pressure)

Solvent Class	Specific Solvent	Solubility Rating	Primary Interaction Mechanism
Polar Aprotic	THF (Tetrahydrofuran)	Very High (>200 mg/mL)	Strong H-bond acceptance by ether oxygen.
DMSO / DMF	Very High	Dipole-dipole & H-bonding.	Solvation of both -OH and -COOH via H-bonding network.
Acetone	High	Carbonyl oxygen accepts H-bonds from phenols.	
Polar Protic	Methanol / Ethanol	High (>100 mg/mL)	Useful for extraction but not high-concentration storage.
Isopropanol (IPA)	Moderate	Reduced solubility due to steric bulk of solvent.	
Chlorinated	Dichloromethane (DCM)	Low to Moderate	Hydrophobic effect dominates.
Aqueous	Water (pH < 4)	Insoluble (<1 mg/mL)	
Water (pH > 8)	Soluble	Formation of soluble carboxylate salt.	Lack of polar interactions to overcome lattice energy.
Non-Polar	Hexane / Toluene	Insoluble	

Diagram 1: Solvation Mechanism & Interactions

The following diagram illustrates how different solvent classes interact with the functional groups of BPAA.



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Caption: Interaction map showing the mechanism of solvation for BPAA across different solvent classes.

Experimental Protocol: Purification via Recrystallization

Recrystallization is the primary method for purifying BPAA from synthesis byproducts (such as unreacted phenol or isomeric impurities). The "Solvent/Anti-Solvent" method is most effective due to the steep solubility gradient.

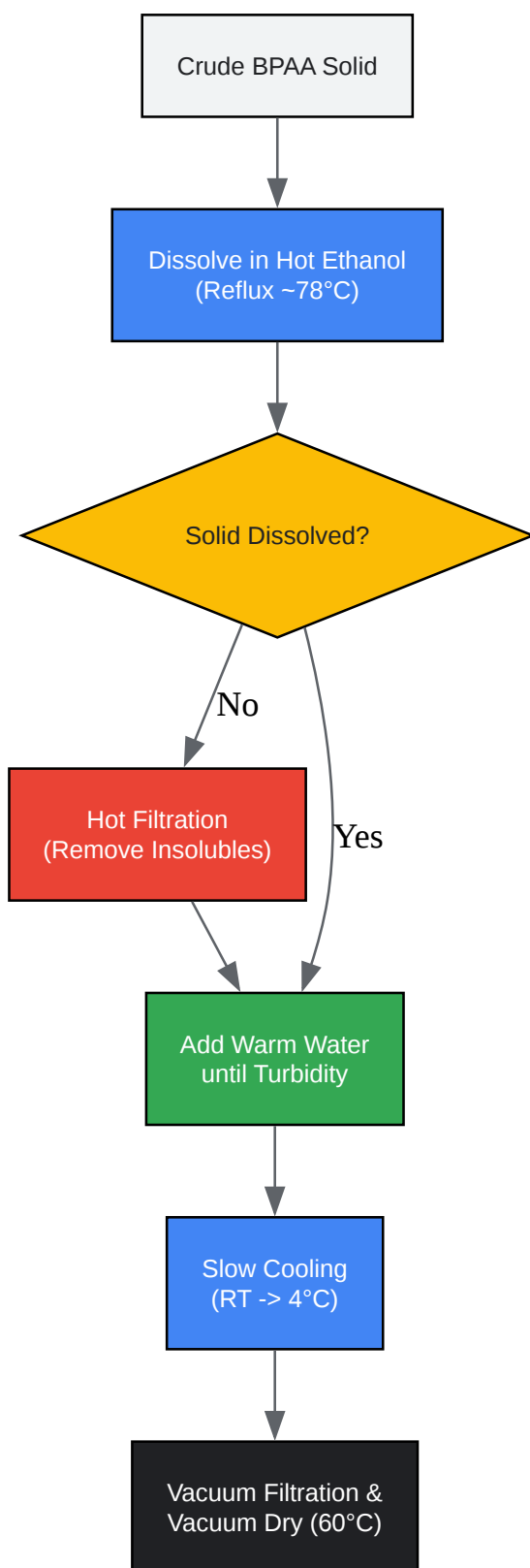
Recommended System: Ethanol (Solvent) + Water (Anti-Solvent)

Principle: BPAA is highly soluble in hot ethanol but poorly soluble in water. Adding water to a saturated ethanol solution forces the hydrophobic BPAA to crystallize while polar impurities remain in the mother liquor.

Step-by-Step Workflow

- Dissolution (Saturation):
 - Place crude BPAA in a round-bottom flask.
 - Add Ethanol (95% or absolute) at a ratio of approx. 3-5 mL per gram of solid.
 - Heat to reflux (approx. 78°C) with stirring until fully dissolved.
 - Note: If insolubles remain after 15 mins of reflux, perform a hot filtration to remove mechanical impurities.
- Nucleation (Anti-Solvent Addition):
 - While maintaining the solution near boiling, slowly add warm Water (60°C) dropwise.
 - Stop addition when a persistent turbidity (cloudiness) just begins to appear.
 - Add a few drops of ethanol to clear the solution back to transparency.
- Crystallization (Controlled Cooling):
 - Remove heat and allow the flask to cool slowly to room temperature (25°C) over 2-3 hours.
 - Critical: Rapid cooling precipitates amorphous powder; slow cooling yields defined crystals.
 - Once at room temperature, cool further in an ice bath (0-4°C) for 1 hour to maximize yield.
- Isolation:
 - Filter the crystals using a Büchner funnel under vacuum.
 - Wash the cake with a cold 50:50 Ethanol:Water mixture.
 - Dry in a vacuum oven at 60°C for 12 hours.

Diagram 2: Recrystallization Process Flow



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Caption: Logical workflow for the purification of **Bis(4-hydroxyphenyl)acetic acid** using the Ethanol/Water system.

Thermodynamic Considerations

The dissolution of BPAA in organic solvents is generally endothermic (

) and entropy-driven (

).

- Temperature Dependence: Solubility increases significantly with temperature. This confirms the suitability of thermal recrystallization methods.
- Apelblat Equation: Experimental solubility data for bisphenols typically fits the modified Apelblat equation, which models the logarithmic solubility as a function of inverse temperature ().
 - Implication: Small increases in temperature (e.g., from 25°C to 50°C) can double or triple the solubility in alcohols, aiding in high-throughput processing.

References

- US Patent 5,856,561. Bisphenol carboxylic acid tertiary ester derivatives and chemically amplified positive resist compositions. (Describes the solubility and use of BPAA derivatives in lithography).
- US Patent 4,412,082. Method for preparing 4-hydroxyphenylacetic acid. (Provides context on the synthesis and purification of the related mono-acid, establishing baseline protocols for phenolic acid handling).
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Sources

- 1. 40232-93-7 bis(4-hydroxyphenyl)acetic acid [chemsigma.cn]
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